

Homovanillic Acid-13C6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Homovanillic Acid-13C6*

Cat. No.: *B13825565*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Homovanillic Acid-13C6 (HVA-13C6) is a stable isotope-labeled internal standard for Homovanillic Acid (HVA), the major terminal metabolite of the neurotransmitter dopamine. Its application is critical in analytical methodologies, particularly in mass spectrometry-based techniques, to ensure accurate quantification of HVA in various biological matrices. This technical guide provides an in-depth overview of **Homovanillic Acid-13C6**, including its chemical and physical properties, its role in dopamine metabolism, and detailed experimental protocols for its use in research and clinical settings.

Core Data Presentation

Chemical and Physical Properties

Property	Value
CAS Number	1185016-45-8
Molecular Formula	C ₉ ¹³ C ₆ H ₁₀ O ₄
Molecular Weight	188.13 g/mol
Appearance	White to off-white solid
Synonyms	4-Hydroxy-3-methoxy(benzene-13C6)acetic Acid, 4-Hydroxy-3-methoxy(phenyl-13C6)acetic Acid

Physicochemical Properties of Unlabeled Homovanillic Acid

While specific experimental data for the ¹³C6-labeled compound is not extensively available, the physicochemical properties are expected to be very similar to the unlabeled form.

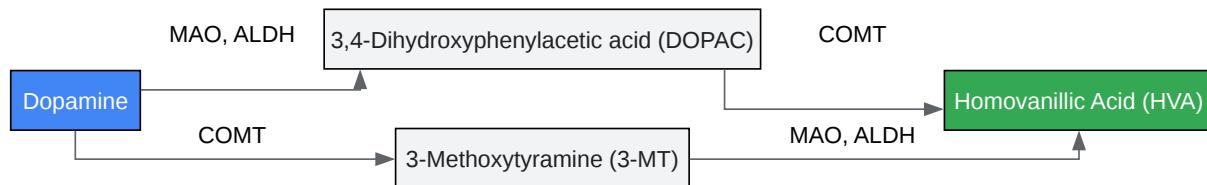
Property	Value
Melting Point	141-143 °C
Boiling Point	358.8 °C at 760 mmHg
Water Solubility	10.5 mg/mL at 25 °C
pKa	4.35 (acidic)

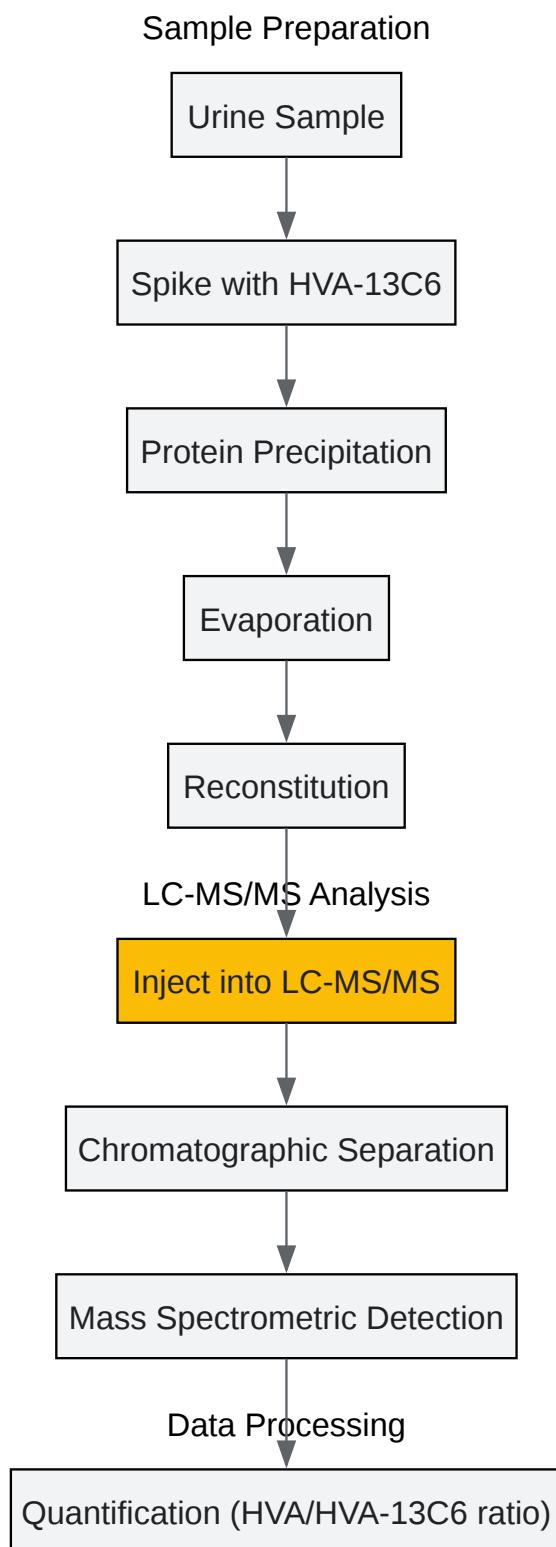
Dopamine Metabolism and the Role of Homovanillic Acid

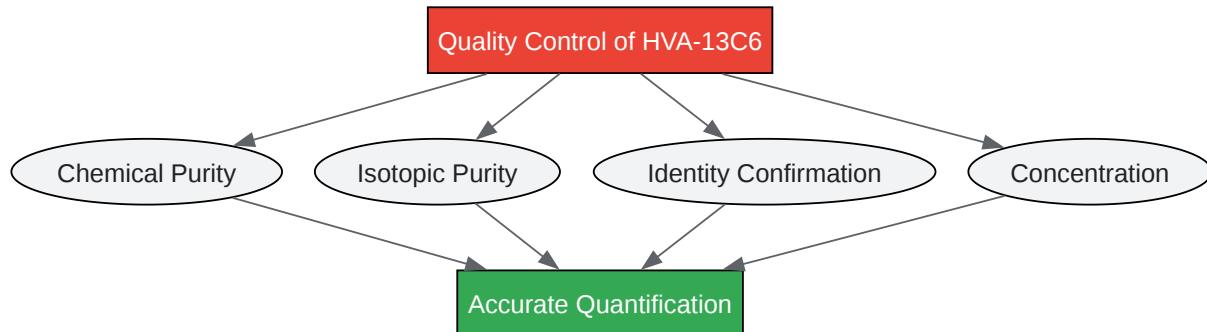
Homovanillic acid is the final product of dopamine metabolism, primarily occurring in the brain and peripheral tissues. The metabolic pathway involves two key enzymes: monoamine oxidase (MAO) and catechol-O-methyltransferase (COMT).^[1] The quantification of HVA is a critical tool for studying dopamine turnover and is a biomarker for several neurological disorders and neuroendocrine tumors. The use of **Homovanillic Acid-13C6** as an internal standard allows for

the precise and accurate measurement of endogenous HVA levels, correcting for variations in sample preparation and instrument response.

Dopamine to Homovanillic Acid Metabolic Pathway







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References

- 1. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
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